

# Essential Safety and Logistical Information for Handling Dibenzyl Phthalate

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## Compound of Interest

Compound Name: *Dibenzyl phthalate*

Cat. No.: *B1670425*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for handling **Dibenzyl phthalate**, including personal protective equipment (PPE), operational plans, and disposal guidelines.

## Personal Protective Equipment (PPE)

When handling **Dibenzyl phthalate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[2\]](#)
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves.[\[1\]](#)[\[2\]](#) It is important to inspect gloves prior to use and to select them based on the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[2\]](#) Always wash and dry hands after handling.[\[2\]](#)
  - Clothing: Wear fire/flammable resistant and impervious clothing.[\[1\]](#)[\[2\]](#) Long-sleeved clothing is recommended.[\[3\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed.[\[3\]](#) However, if exposure limits are exceeded or if

irritation or other symptoms are experienced, a full-face respirator should be used.[\[1\]](#)[\[2\]](#)

## Occupational Exposure Limits

The following table summarizes the occupational exposure limits for **Dibenzyl phthalate** in different countries.

| Country | Limit Value - Eight Hours (mg/m <sup>3</sup> ) | Limit Value - Short Term (mg/m <sup>3</sup> ) | Remarks                  |
|---------|--|---|--------------------------|
| Austria | 5  |   |                          |
| Denmark | 3  | 6   |                          |
| Sweden  | 3  | 5   | 15 minutes average value |

(Source: CATO CHEMS, 2024)[\[2\]](#)

## Operational and Disposal Plans

### Safe Handling Procedures

- Handle in a well-ventilated place.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools.[\[1\]](#)[\[2\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[1\]](#)[\[2\]](#)
- Do not ingest.[\[4\]](#)

## Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)[\[2\]](#)

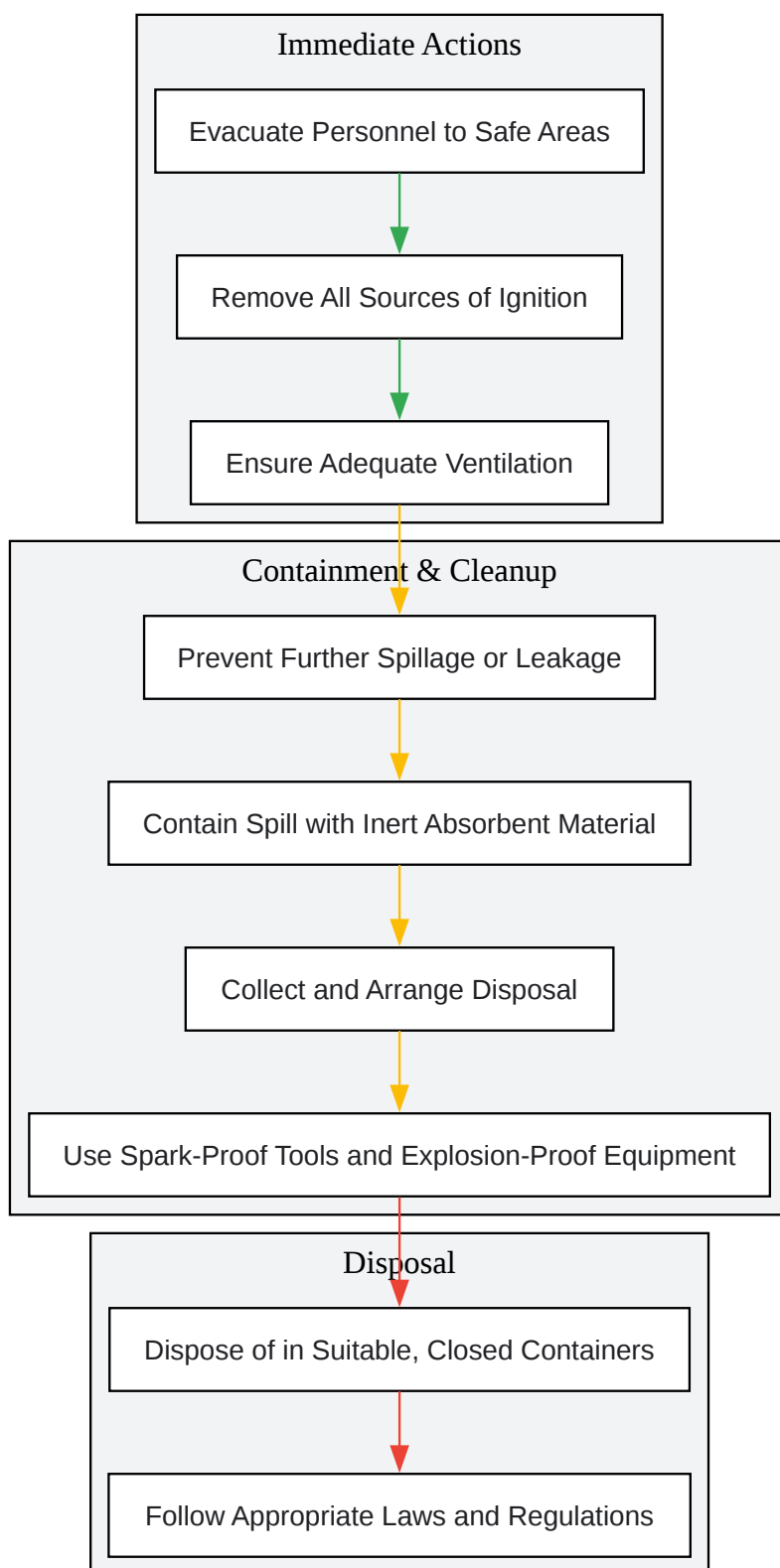
## Disposal

- Disposal should be in accordance with appropriate laws and regulations.<sup>[1]</sup>
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[1]</sup>
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.<sup>[1]</sup>
- Do not discharge to sewer systems.<sup>[1]</sup>
- Contaminated packaging can be triply rinsed and offered for recycling or reconditioning. Alternatively, it can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.<sup>[1]</sup>

## Emergency Procedures

### In Case of Accidental Release (Spill)

In the event of a **Dibenzyl phthalate** spill, follow these steps to ensure safety and proper cleanup:



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### Dibenzyl Phthalate Spill Response Workflow

## First Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
- Following Skin Contact: Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water.[1] Consult a doctor.[1]
- Following Eye Contact: Rinse with pure water for at least 15 minutes.[1] Get medical attention.[3]
- Following Ingestion: Rinse mouth with water.[1] Do not induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1]

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### Contact

Address: 3281 E Guasti Rd

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